

mScarlet3: A Technical Guide to a High-Performance Red Fluorescent Protein

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Compound of Interest

Compound Name: *Fast Scarlet*

CAS No.: *1733-14-8*

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Introduction

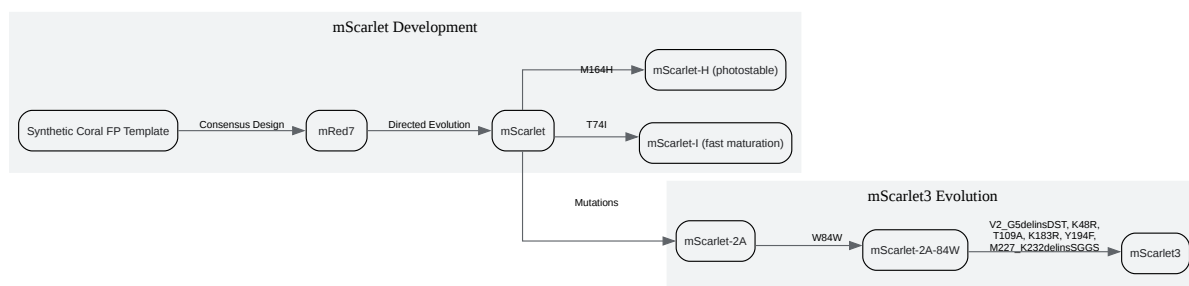
Since the initial discovery of Green Fluorescent Protein (GFP), the development of genetically encoded fluorescent markers has revolutionized cell biology, enabling researchers to visualize molecular processes in living cells with unprecedented clarity. The mScarlet series of red fluorescent proteins (RFPs) represents a significant advancement in this field, offering superior brightness and maturation properties. This technical guide provides an in-depth overview of the discovery, development, and key characteristics of mScarlet3, a brilliant and fast-maturing monomeric red fluorescent protein. It is intended for researchers, scientists, and drug development professionals who utilize fluorescent proteins in their work.

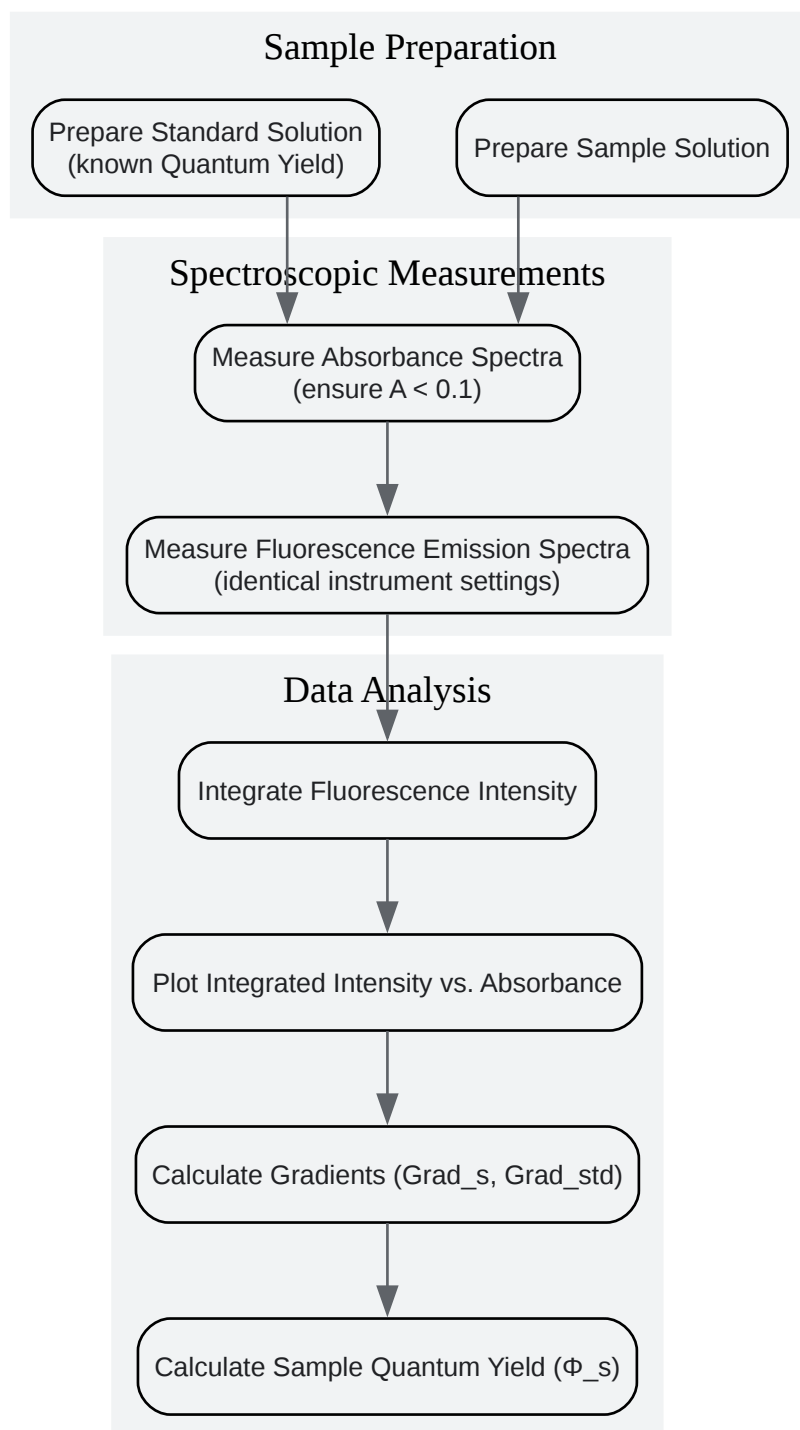
Discovery and Directed Evolution

The development of mScarlet3 was a multi-step process of directed evolution, building upon the foundation of its predecessors. The journey began with the creation of mScarlet, a bright monomeric RFP, which itself was engineered from a synthetic template derived from a consensus sequence of coral fluorescent proteins.[1] While mScarlet exhibited high brightness, its maturation in mammalian cells was slower than desired.[2]

To address this, two variants of mScarlet were developed: a fast-maturing but dimmer version and a slower-maturing but brighter one.[2] Through a process of targeted and random mutagenesis, beneficial mutations from these two lineages were combined, leading to the creation of intermediate variants. The direct precursor to mScarlet3 was mScarlet-2A-84W.[3] Further rounds of mutagenesis, including deletions and insertions, ultimately yielded mScarlet3.[4]

The key mutations that distinguish mScarlet3 from its precursor, mScarlet-2A-84W, are V2_G5delinsDST, K48R, T109A, K183R, Y194F, and M227_K232delinsSGGS.[4] These modifications resulted in a protein with both rapid and complete maturation, alongside a record quantum yield and fluorescence lifetime.[5]





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